

Molybdenum Pentafluoride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Molybdenum pentafluoride*

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An In-depth Technical Guide on the Core Fundamental Properties of **Molybdenum Pentafluoride** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Molybdenum pentafluoride (MoF_5) is an inorganic compound with the formula MoF_5 . It is a hygroscopic, volatile, yellow solid that is a key starting material in molybdenum chemistry.^{[1][2]} This technical guide provides a comprehensive overview of the fundamental properties of **Molybdenum Pentafluoride**, including its physical and chemical characteristics, synthesis, reactivity, and safety protocols. The information is tailored for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Physical and Chemical Properties

Molybdenum pentafluoride is a volatile solid at room temperature. In the solid state, it exists as a tetramer, $[\text{MoF}_5]_4$, with a cyclic structure of four distorted octahedral molybdenum atoms bridged by fluorine atoms.^[3] In the liquid and gaseous phases, it exists as a mixture of oligomers, primarily dimers and trimers, with a small fraction of monomers.^[1] The monomeric form is believed to adopt a trigonal bipyramidal geometry.^[4]

Quantitative Physical and Spectroscopic Data

The following tables summarize the key quantitative physical and spectroscopic data for **Molybdenum Pentafluoride**.

Table 1: Physical Properties of **Molybdenum Pentafluoride**

Property	Value	Reference(s)
Chemical Formula	MoF ₅	[1][2]
Molar Mass	190.94 g/mol	[1][2]
Appearance	Yellow solid	[1][2]
Density	3.44 g/cm ³	[1][2]
Melting Point	45.7 °C (318.8 K)	[1][2]
Boiling Point	50 °C (sublimes)	[1][2]
Crystal Structure	Tetrameric in solid state	[3]

Table 2: Thermodynamic Properties of **Molybdenum Pentafluoride**

Property	Value	Reference(s)
Standard Enthalpy of Formation (ΔH°f) (crystal)	-1387 kJ/mol	[5]
Heat Capacity (C)	96.6 J/mol·K	[1][2]
Enthalpy of Fusion	6.1 kJ/mol	

Table 3: Vibrational Spectroscopy Data for Monomeric MoF₅

Data for monomeric MoF₅ is typically obtained from matrix isolation studies.

Wavenumber (cm ⁻¹)	Vibrational Mode	Symmetry	Reference(s)
Data not explicitly found in a tabular format in the search results, but discussed in the cited literature.	[4][6][7]		

Note on ^{95}Mo NMR Spectroscopy: While ^{95}Mo NMR is a powerful technique for studying molybdenum compounds, specific chemical shift and coupling constant data for **Molybdenum Pentafluoride** are not readily available in the reviewed literature.

Synthesis and Reactivity

Synthesis of Molybdenum Pentafluoride

Molybdenum pentafluoride can be synthesized through several routes. The most common methods involve the reduction of molybdenum hexafluoride or the direct fluorination of molybdenum metal.

This method is based on the reaction described in Inorganic Syntheses and other literature sources.[\[1\]](#)[\[2\]](#)

Reaction: $\text{Mo} + 5\text{MoF}_6 \rightarrow 6\text{MoF}_5$

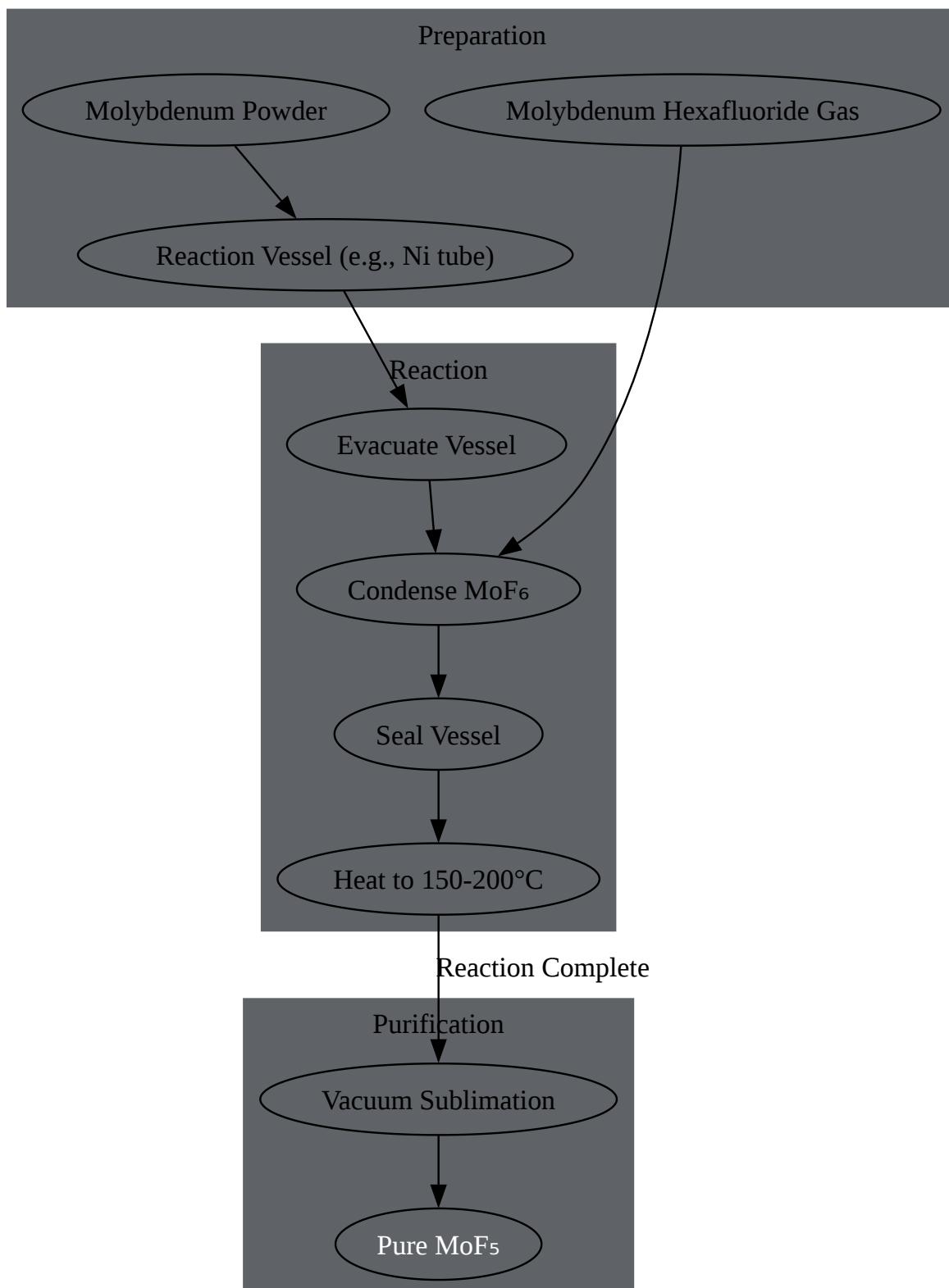
Materials:

- Molybdenum powder
- Molybdenum hexafluoride (MoF_6)
- Airtight reaction vessel (e.g., a sealed tube or autoclave) made of a resistant material such as nickel or Monel.
- Vacuum line
- Heating apparatus (e.g., tube furnace)
- Cold trap

Procedure:

- Place a stoichiometric amount of molybdenum powder into the reaction vessel under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.
- Evacuate the reaction vessel using a vacuum line to remove air and moisture.

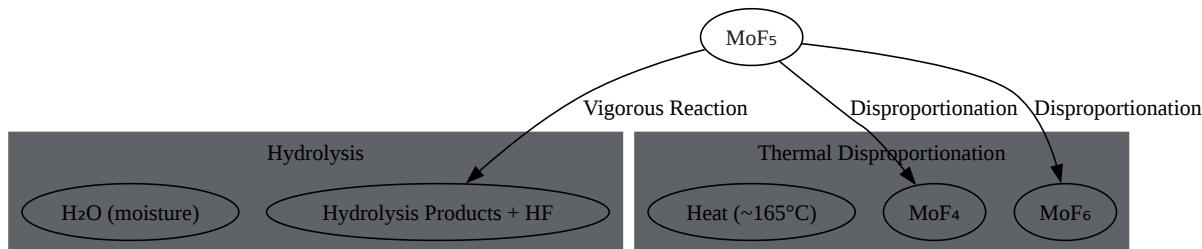
- Cool a section of the reaction vessel or a connected cold trap with liquid nitrogen.
- Carefully condense a five-fold molar excess of molybdenum hexafluoride into the cooled section of the reaction vessel.
- Seal the reaction vessel.
- Allow the reactants to slowly warm to room temperature and then gently heat the vessel to a temperature sufficient to initiate the reaction (temperatures around 150-200°C are typically employed, though specific conditions may vary). The reaction is often carried out in a sealed tube with a temperature gradient.
- The reaction proceeds as the MoF₆ vapor comes into contact with the heated molybdenum powder.
- After the reaction is complete, the product, **Molybdenum Pentafluoride**, can be purified by vacuum sublimation. The more volatile unreacted MoF₆ can be removed by careful distillation to a cold trap.

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Reactivity of Molybdenum Pentafluoride

Molybdenum pentafluoride is a reactive compound. Its key reactions include:

- Hydrolysis: It is extremely sensitive to moisture and hydrolyzes readily in the presence of water or moist air, releasing hydrogen fluoride (HF).[1][2] This reaction is vigorous and hazardous.
- Disproportionation: Upon heating to around 165 °C, MoF₅ disproportionates to form molybdenum tetrafluoride (MoF₄) and molybdenum hexafluoride (MoF₆).[1][2]
- Reactions with Organic Solvents: The reactivity of MoF₅ with organic solvents is not extensively documented in the initial search results, but caution should be exercised as it is a strong oxidizing and fluorinating agent. Reactions with organic compounds are likely.



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Applications and Relevance to Drug Development

Based on the available literature, **Molybdenum Pentafluoride** does not have direct applications in drug development or biological signaling pathways. Its high reactivity, particularly its sensitivity to water, makes it unsuitable for use in biological systems. Its primary utility lies in the field of inorganic synthesis, where it serves as a precursor for other molybdenum compounds.

Safety and Handling

Molybdenum pentafluoride is a hazardous chemical that requires strict safety precautions during handling and storage.

- Hazards: It is a strong oxidizing agent and is corrosive. Upon contact with moisture, it releases toxic and corrosive hydrogen fluoride gas. Inhalation can be harmful.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.
 - Skin Protection: A full suit of protective clothing, including gloves made of a material resistant to fluorides (e.g., neoprene or nitrile rubber), is essential.
 - Respiratory Protection: Work should be conducted in a well-ventilated fume hood. In case of potential exposure, a self-contained breathing apparatus (SCBA) or a respirator with an appropriate cartridge for acid gases and fluorides should be used.
- Handling:
 - All manipulations should be carried out in a dry, inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
 - Avoid contact with skin, eyes, and clothing.
 - Ensure that an eyewash station and a safety shower are readily accessible.
- Storage:
 - Store in a tightly sealed container made of a resistant material (e.g., stainless steel, Monel, or Teflon).
 - The storage area should be cool, dry, and well-ventilated, away from water and incompatible materials.
- Spills:
 - In case of a spill, evacuate the area.

- Use appropriate PPE for cleanup.
- Small spills can be covered with a dry, inert absorbent material (e.g., sand or vermiculite). Do not use water.
- Large spills should be handled by trained emergency response personnel.

Conclusion

Molybdenum pentafluoride is a fundamentally important, yet highly reactive, inorganic compound. This guide has provided a detailed overview of its core properties, including its physical and chemical characteristics, synthesis, and reactivity. While it does not have direct applications in the life sciences, a thorough understanding of its properties is crucial for researchers in inorganic and materials chemistry. Strict adherence to safety protocols is paramount when working with this hazardous substance.

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